

Application Notes and Protocols: Sonochemical Synthesis of Nickel Tungstate (NiWO₄) Nanoparticles

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Compound of Interest

Compound Name: Nickel tungstate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the sonochemical synthesis of **nickel tungstate** (NiWO₄) nanoparticles, their characterization, and their diverse applications in photocatalysis, electrochemical sensing, and potential biomedical uses. Detailed experimental protocols are provided to enable the replication and further investigation of these versatile nanomaterials.

Introduction to Sonochemical Synthesis of NiWO₄ Nanoparticles

Sonochemical synthesis is a powerful and efficient method for the preparation of nanomaterials.[1][2][3] This technique utilizes acoustic cavitation—the formation, growth, and implosive collapse of bubbles in a liquid—to create localized hot spots with extremely high temperatures and pressures.[3] These conditions drive chemical reactions and facilitate the formation of nanoparticles with controlled size, morphology, and crystallinity. The synthesis of NiWO₄ nanoparticles via this method is advantageous due to its simplicity, rapidity, and use of mild reaction conditions.[4][5]

Experimental Protocols

Sonochemical Synthesis of NiWO₄ Nanoparticles

This protocol details the synthesis of NiWO₄ nanoparticles using an ultrasonication-assisted method.^[4]

Materials:

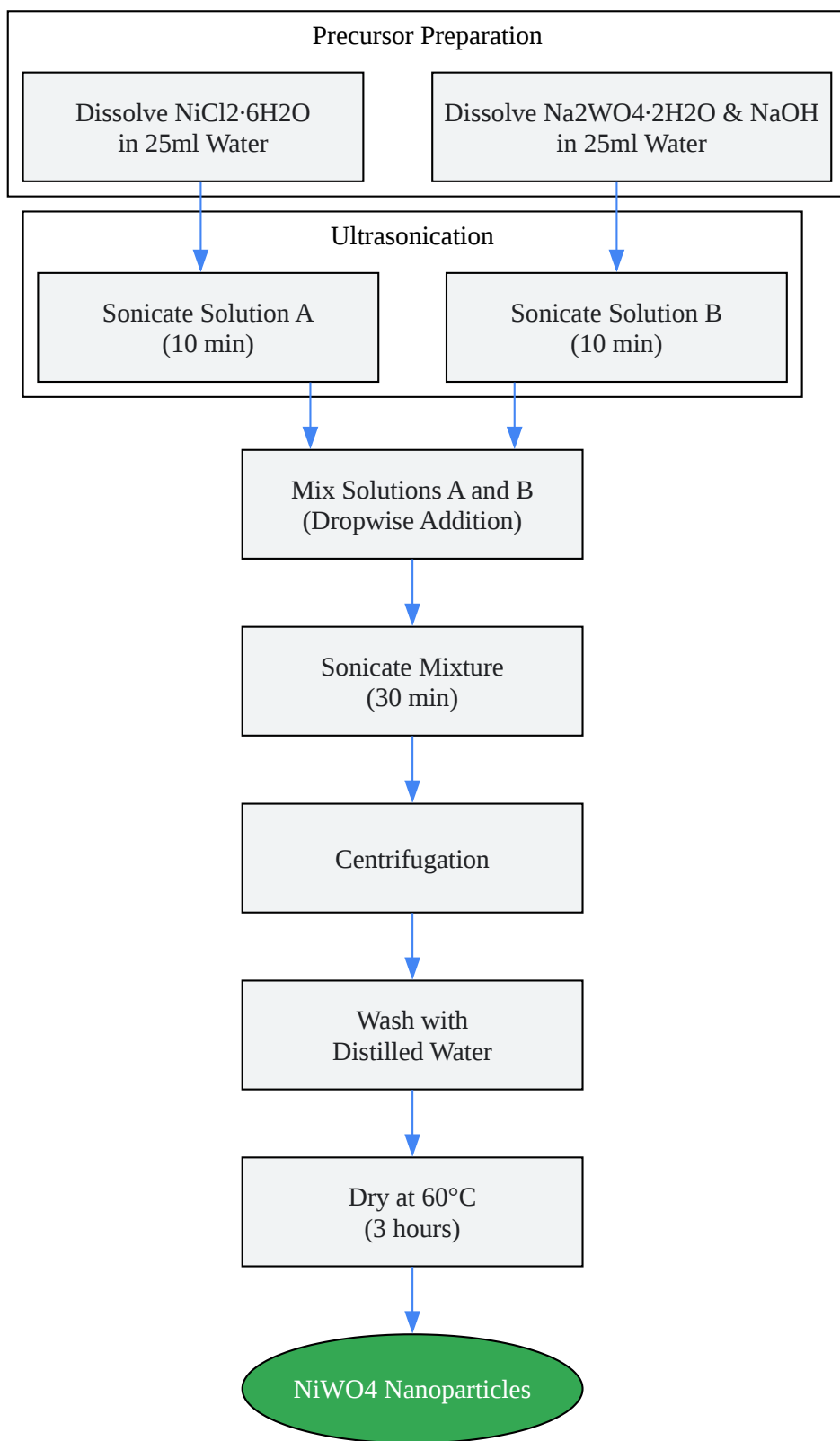
- Nickel(II) chloride hexahydrate (NiCl₂·6H₂O)
- Sodium tungstate dihydrate (Na₂WO₄·2H₂O)
- Sodium hydroxide (NaOH)
- Distilled water
- Ultrasonic bath/probe sonicator
- Centrifuge
- Drying oven

Procedure:

- Precursor Solution A: Dissolve 2.5 mM of nickel chloride (NiCl₂·6H₂O) in 25 ml of distilled water.
- Sonication of Solution A: Place the beaker containing Solution A in an ultrasonic bath and sonicate for 10 minutes at room temperature.^[4]
- Precursor Solution B: In a separate beaker, dissolve 1.2 mM of sodium tungstate (Na₂WO₄·2H₂O) and 1.2 mM of sodium hydroxide (NaOH) in 25 ml of distilled water.^[4]
- Sonication of Solution B: Sonicate Solution B for 10 minutes at room temperature.^[4]
- Reaction: Slowly add Solution B dropwise into Solution A while continuing the ultrasonication.
- Continued Sonication: Sonicate the final mixture for an additional 30 minutes.^[4]
- Separation: Separate the resulting precipitate by centrifugation.

- Washing: Wash the precipitate several times with distilled water to remove any unreacted precursors.
- Drying: Dry the final product at 60°C for 3 hours to obtain bright green NiWO₄ nanoparticles.
[4]

Workflow for Sonochemical Synthesis of NiWO₄ Nanoparticles:



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Caption: Workflow for the sonochemical synthesis of NiWO₄ nanoparticles.

Photocatalytic Degradation of Methylene Blue

This protocol outlines the procedure for evaluating the photocatalytic activity of the synthesized NiWO₄ nanoparticles using methylene blue (MB) dye as a model pollutant.[\[6\]](#)[\[7\]](#)

Materials:

- Synthesized NiWO₄ nanoparticles
- Methylene blue (MB) dye
- Distilled water
- UV-Vis spectrophotometer
- UV light source (e.g., 40 W lamp) or solar light simulator
- Magnetic stirrer
- Centrifuge

Procedure:

- **Catalyst Suspension:** Prepare a suspension by adding 0.050 g of NiWO₄ nanoparticles to a 10 ppm aqueous solution of MB.
- **Adsorption-Desorption Equilibrium:** Sonicate the suspension for 30 minutes in the dark to achieve adsorption-desorption equilibrium between the catalyst and the dye.[\[6\]](#)
- **Irradiation:** Irradiate the solution with a UV light source or solar simulator while continuously stirring.[\[6\]](#)[\[7\]](#)
- **Sample Collection:** At regular time intervals (e.g., every 30 minutes), withdraw an aliquot of the suspension.
- **Analysis:** Centrifuge the aliquot to remove the catalyst particles and measure the absorbance of the supernatant using a UV-Vis spectrophotometer at the maximum absorbance wavelength of MB ($\lambda_{\text{max}} \approx 665 \text{ nm}$).[\[6\]](#)

- **Degradation Calculation:** Calculate the percentage of degradation using the formula:
$$\text{Degradation (\%)} = [(A_0 - A_t) / A_0] \times 100$$
 where A_0 is the initial absorbance and A_t is the absorbance at time t .

Electrochemical Sensing of Ascorbic Acid

This protocol describes the fabrication of a NiWO₄-modified glassy carbon electrode (GCE) for the electrochemical detection of ascorbic acid.

Materials:

- Synthesized NiWO₄ nanoparticles
- Glassy carbon electrode (GCE)
- Ascorbic acid
- Electrolyte solution (e.g., LiSO₄)
- Potentiostat/Galvanostat
- Electrochemical cell with a three-electrode setup (working, reference, and counter electrodes)

Procedure:

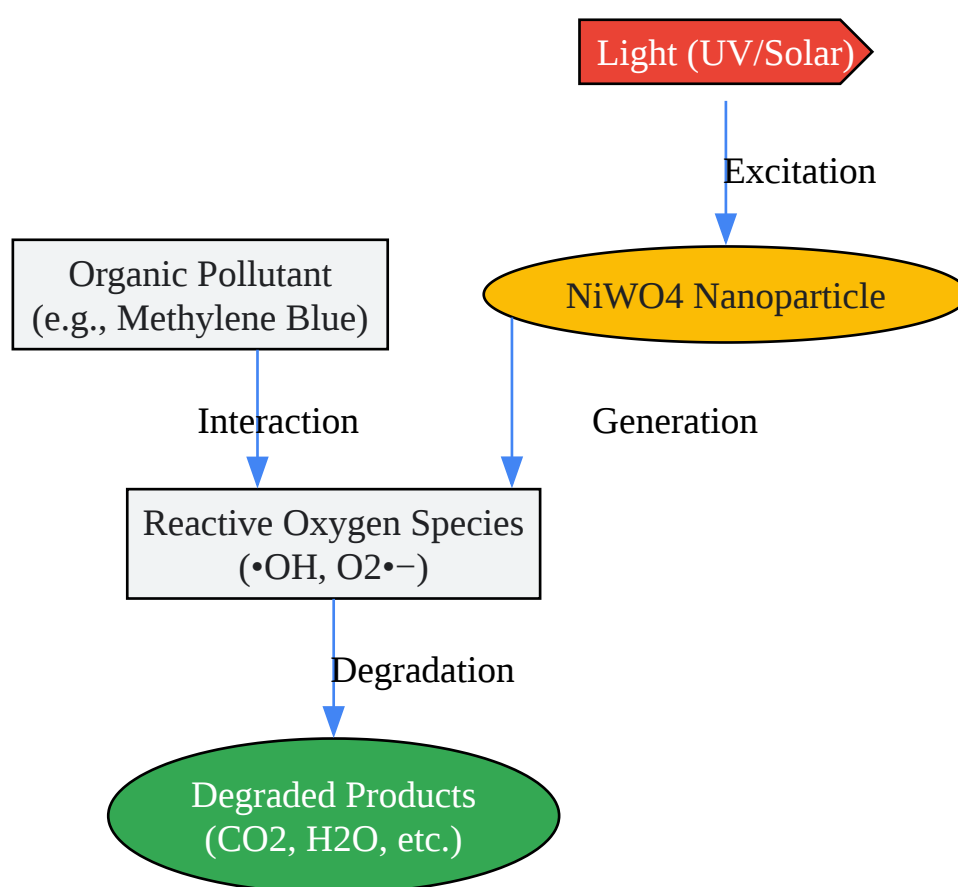
- **Electrode Preparation:** Prepare a slurry of the NiWO₄ nanoparticles in a suitable solvent and drop-cast it onto the surface of a polished GCE.
- **Drying:** Allow the solvent to evaporate, leaving a thin film of NiWO₄ on the electrode surface.
- **Electrochemical Measurement:** Place the modified GCE as the working electrode in an electrochemical cell containing the electrolyte solution.
- **Detection:** Add ascorbic acid to the electrolyte and perform cyclic voltammetry (CV) or other electrochemical techniques to measure the response. The NiWO₄-modified electrode is expected to show enhanced sensitivity towards the detection of ascorbic acid.

Applications and Performance Data

Photocatalysis

NiWO₄ nanoparticles are efficient photocatalysts for the degradation of organic pollutants in water.[6][7] Their photocatalytic activity is attributed to their ability to generate electron-hole pairs upon light irradiation, which in turn produce reactive oxygen species (ROS) that degrade the pollutants.[8]

Workflow for Photocatalytic Degradation:



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Caption: Mechanism of photocatalytic degradation by NiWO₄ nanoparticles.

Quantitative Data for Photocatalytic Degradation:

Catalyst	Pollutant	Light Source	Degradation Efficiency (%)	Rate Constant (k) (min ⁻¹)	Reference
NiWO ₄	Methylene Blue	UV	46.26	0.0028	
NiWO ₄ Nanobricks	Methylene Blue	Solar	>80 (in 330 min)	0.00496	[7]
NiWO ₄ -RGO	Methylene Blue	Visible	95	-	
NiWO ₄ -RGO	O-Nitrophenol	Visible	82	-	[9]
NiWO ₄	Paracetamol	UV	96.50	0.015	[8]
NiWO ₄	Methyl Orange	Visible	93.58	-	[10]

Electrochemical Applications

NiWO₄ nanostructures have shown significant promise in electrochemical applications, including supercapacitors and sensors, due to their high conductivity and large surface area. [11]

Quantitative Data for Electrochemical Performance:

Application	Material	Performance Metric	Value	Reference
Supercapacitor	NiWO4 Nanowires	Specific Capacitance	1190 F g ⁻¹ at 0.5 A g ⁻¹	[11]
Supercapacitor	NiWO4	Specific Capacitance	1524 F/g at 0.5 A/g	
Supercapacitor	NiWO4	Energy Density	32.27 Wh Kg ⁻¹	
Electrochemical Sensor	NiWO4 modified GCE	Limit of Detection (Ascorbic Acid)	0.38 mM	
Photo-electrochemical Immunosensor	NiWO4 nanostructures	Signal Sensitivity (Neuron-specific enolase)	0.12 ng mL ⁻¹	[12]
Lithium-ion Battery Anode	NiWO4@rGO	Initial Discharge Capacity	1439 mAh g ⁻¹ at 100 mA g ⁻¹	[13]

Biomedical Applications

The application of NiWO4 nanoparticles in the biomedical field is an emerging area of research. Their potential is being explored in areas such as antibacterial agents and drug delivery systems.[14][15]

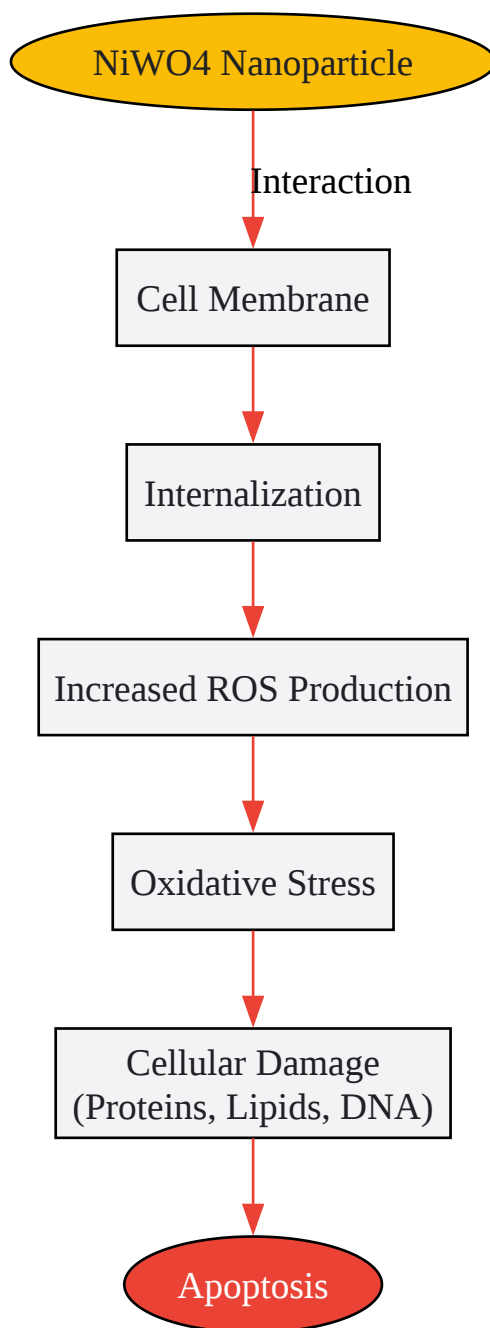
Antibacterial Activity: NiWO4 nanoparticles have demonstrated efficient antibacterial activity against both gram-negative (e.g., *P. aeruginosa*) and gram-positive (e.g., *S. aureus*) bacteria. [14]

Quantitative Data for Antibacterial Activity:

Bacteria	Minimum Inhibitory Concentration (MIC) (mg/ml)	Inhibition Zone (mm)	Reference
P. aeruginosa ATCC27853	10.06	18 ± 1.0	[14]
S. aureus subsp. aureus ATCCBAA-977	12.43	19 ± 0.9	[14]

Cytotoxicity and Drug Development: Preliminary studies have investigated the ecotoxicity of NiWO₄ nanoparticles on organisms like freshwater microalga, showing some morphological and physiological changes.[\[16\]](#) For drug development, understanding the cytotoxicity of nanoparticles is crucial. While specific studies on NiWO₄ nanoparticles in human cell lines are limited, related nickel-based nanoparticles, such as NiO, have been shown to induce cytotoxicity and reactive oxygen species (ROS) production.[\[17\]](#) This suggests that the interaction of NiWO₄ nanoparticles with cells could involve oxidative stress pathways.

Hypothesized Signaling Pathway for Nanoparticle-Induced Cytotoxicity:



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